

Essential Safety and Logistical Information for Handling D-Glucose-d2

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Compound of Interest

Compound Name: D-Glucose-d2

Cat. No.: B1147146

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides immediate, essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **D-Glucose-d2**, a stable isotope-labeled compound used in metabolic research.

Quantitative Data Summary

While specific quantitative toxicological data for **D-Glucose-d2** is not extensively available, its safety profile is generally considered comparable to that of unlabeled D-Glucose.[1] The substance is not classified as hazardous.[2] Key data points are summarized below:

Parameter	Information	Citation
Molecular Formula	$C_6H_{10}D_2O_6$	[2][3]
Molecular Weight	182.17 g/mol	[2][3]
Appearance	Solid, powder	[4][5]
Storage Temperature	Powder: -20°C for 3 years, 4°C for 2 years	[2][3]
Oral LD50 (Rat) for D-Glucose	25,800 mg/kg	[1][6]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is crucial to minimize exposure and maintain the integrity of experiments.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Verification: Confirm that the product is **D-Glucose-d2** as ordered.
- Storage: Store the container in a tightly sealed, cool, and well-ventilated area, away from direct sunlight and strong oxidizing agents.[1][2] Recommended storage conditions are -20°C for long-term storage (up to 3 years) or 4°C for shorter-term use (up to 2 years).[3]

Preparation and Handling

- Engineering Controls: Work in a well-ventilated area, preferably within a fume hood, to avoid the formation and inhalation of dust and aerosols.[2]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety goggles with side-shields.[4]
 - Hand Protection: Use protective gloves.[4]
 - Body Protection: Wear impervious clothing or a lab coat.[4]
 - Respiratory Protection: If ventilation is inadequate, a suitable respirator should be used.[4]
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1]

In Case of Accidental Release

- Containment: Prevent further leakage or spillage.[4]

- Cleanup: For solid spills, mechanically sweep or shovel the material into a suitable container for disposal.[1] Avoid generating dust.[1]
- Environmental Protection: Prevent the product from entering drains or water courses.[1][4]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure	Citation
Ingestion	If swallowed, rinse the mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.	[2][4]
Skin Contact	Wash off with soap and plenty of water.	[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]
Inhalation	Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR).	[2]

Disposal Plan

D-Glucose-d2 is labeled with stable, non-radioactive isotopes and should be disposed of as non-hazardous chemical waste, unless mixed with other hazardous materials.[4]

Waste Segregation and Collection

- Segregation: Keep **D-Glucose-d2** waste separate from radioactive and general laboratory trash.[4]

- Containerization: Collect waste in a clearly labeled, sealed container suitable for chemical waste.

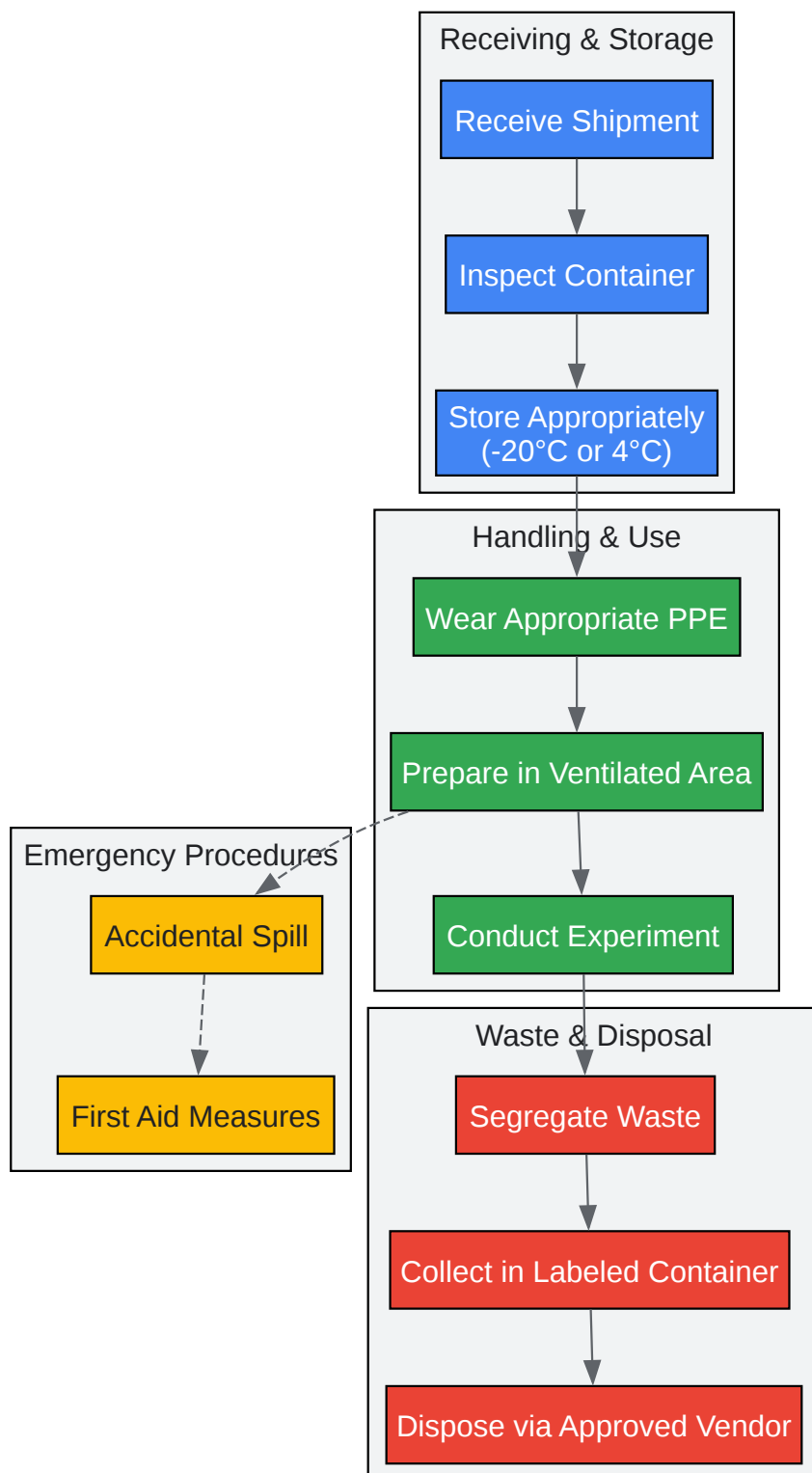
Disposal Method

- Vendor Disposal: Dispose of the waste through a licensed and approved chemical waste disposal company.^[4]
- Environmental Precaution: Do NOT dispose of **D-Glucose-d2** down the drain or in regular trash to prevent release into the environment, as it can be harmful to aquatic life.^[4]

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **D-Glucose-d2**.

Workflow for Safe Handling and Disposal of D-Glucose-d2

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Caption: A flowchart outlining the safe handling and disposal workflow for **D-Glucose-d2**.

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References

- 1. isotope.com [isotope.com]
- 2. file.medchemexpress.eu [file.medchemexpress.eu]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. mmbio.byu.edu [mmbio.byu.edu]
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